Essential Safety and Operational Guidance for Handling Sodium Chloride Dihydrate

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Compound of Interest

Compound Name:	*Sodium chloride dihydrate*
CAS No.:	*23724-87-0*
Cat. No.:	*B8313487*

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Sodium Chloride Dihydrate**. It outlines the necessary personal protective equipment (PPE), and procedural guidance for safe operational handling and disposal in a laboratory setting.

Personal Protective Equipment (PPE)

While **Sodium Chloride Dihydrate** is classified as non-hazardous, adherence to standard laboratory safety protocols is crucial to mitigate potential irritation and ensure a safe working environment.[1][2] The following table summarizes the recommended PPE.

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PPE Category	Item	Specifications & Use
Eye Protection	Safety Glasses or Goggles	Should be compliant with AS/NZS 1337, OSHA 29 CFR 1910.133, or European Standard EN166.[1][3][4] Recommended to be worn at all times in the laboratory to protect against dust particles.[5]
Hand Protection	Gloves	Nitrile or neoprene gloves are recommended.[1] Gloves should be inspected before use and disposed of properly after handling the chemical.[2]
Body Protection	Laboratory Coat	A fully-buttoned lab coat should be worn to prevent skin contact.[6]
Respiratory Protection	Dust Mask or Respirator	Generally not required under normal use with adequate ventilation.[1][4] However, if dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[3][4][5]

Operational Plan: Handling and Storage

Handling:

- Ensure adequate ventilation in the work area.[3][4]
- Avoid generating dust.[3][4]
- Wash hands thoroughly after handling.[7]

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- Avoid contact with eyes, skin, and clothing.[3][4]
- Do not eat, drink, or smoke in the laboratory.[7]

Storage:

- Store in a cool, dry, and well-ventilated area.[1][3]
- Keep containers tightly closed.[3][5]
- Sodium chloride is hygroscopic and will absorb moisture from the air.[3][4]

Disposal Plan

- Solid Waste: Uncontaminated **sodium chloride dihydrate** can typically be disposed of in regular waste, but always follow local, state, and federal regulations.[8] If contaminated, it must be treated as chemical waste and disposed of in a sealed, labeled container.[6][8]
- Solutions: Depending on the concentration and local regulations, dilute solutions may be permissible for drain disposal.[6] However, it is best practice to consult with your institution's environmental health and safety (EHS) office for specific guidance. Prevent entry into waterways.[1][7]

Workflow for Safe Handling and Disposal

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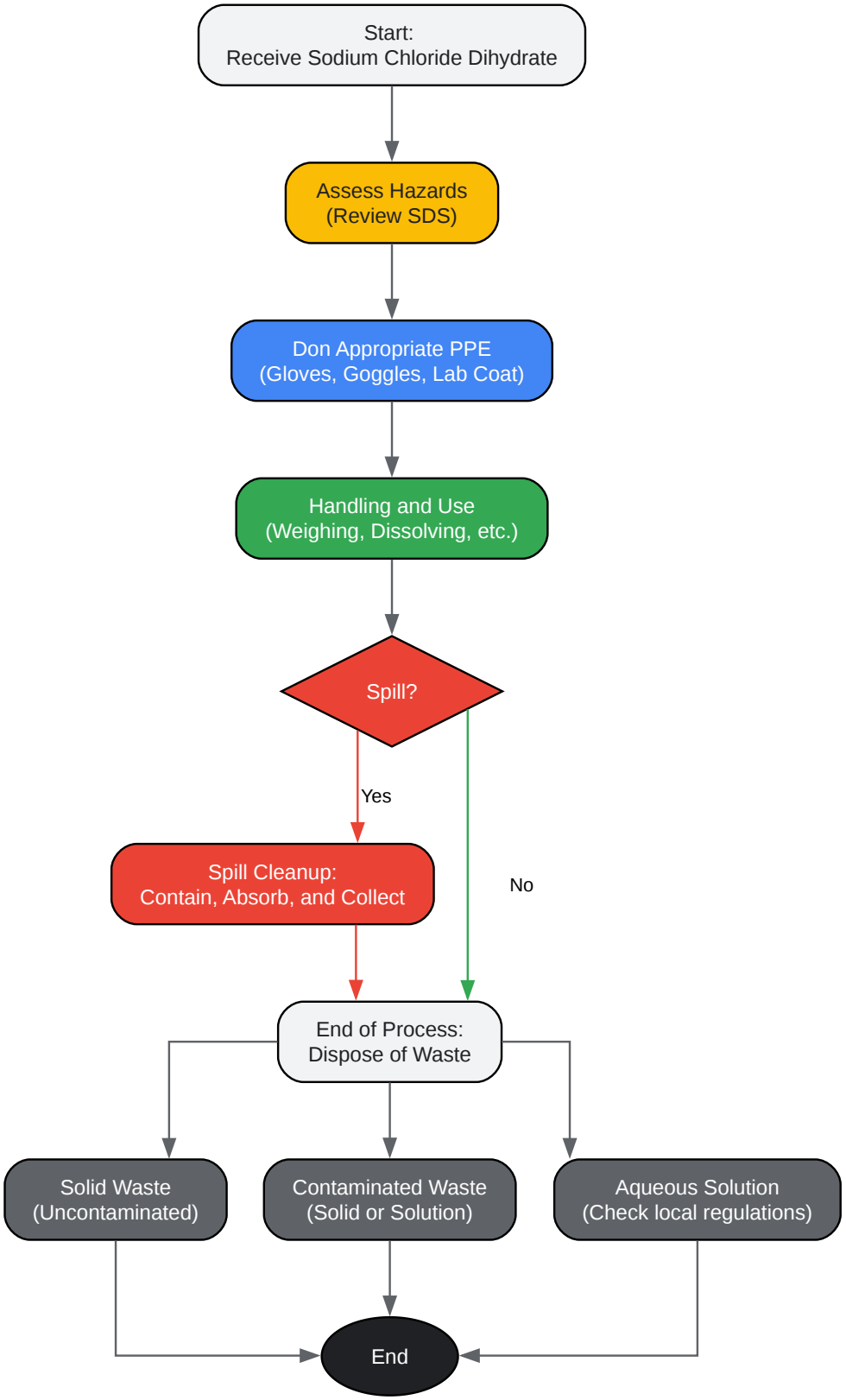

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Caption: Workflow for the safe handling and disposal of **Sodium Chloride Dihydrate**.

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References

- 1. chemsupply.com.au [chemsupply.com.au]
- 2. edvotek.com [edvotek.com]
- 3. cdn.lasec.co.za [cdn.lasec.co.za]
- 4. fishersci.com [fishersci.com]
- 5. carlroth.com [carlroth.com]
- 6. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 7. chemos.de [chemos.de]
- 8. sigmaaldrich.com [sigmaaldrich.com]

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